Application Note: Development & Profiling of 4-Cyclopropylthiazole Derivatives as Kinase Inhibitors

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Compound of Interest

Compound Name:	*4-Cyclopropylthiazole*
CAS No.:	*433217-34-6*
Cat. No.:	*B1487570*

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Executive Summary & Rationale

The thiazole ring is a "privileged scaffold" in medicinal chemistry, appearing in FDA-approved kinase inhibitors like Dasatinib and Dabrafenib. However, optimizing the C4-position is critical for specificity.

This guide focuses on the **4-cyclopropylthiazole** moiety. Unlike flexible alkyl chains (ethyl/propyl), the cyclopropyl group provides a rigid, lipophilic bulk that often optimally fills the hydrophobic "gatekeeper" pocket or the solvent-front region of the ATP-binding site without incurring a high entropic penalty upon binding.

Key Advantages of the 4-Cyclopropyl Motif:

- Metabolic Stability: Resists oxidative dealkylation better than ethyl/isopropyl groups.
- Shape Complementarity: The 120° bond angle of the cyclopropyl ring often mimics the steric demand of a phenyl ring but with significantly lower molecular weight and aromaticity,

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reducing "flatness" (fraction of sp3 carbons).

Chemical Synthesis: Modified Hantzsch Protocol

Objective: Synthesize 2-amino-**4-cyclopropylthiazole** cores efficiently. Mechanism: Condensation of

-haloketones with thioureas (Hantzsch Thiazole Synthesis).[1]

Reagents & Equipment

- Reactant A: Cyclopropyl methyl ketone (converted to

  -bromo derivative).
- Reactant B: Thiourea (or N-substituted thiourea for SAR).
- Solvent: Ethanol (EtOH) or DMF.[2]
- Catalyst: Molecular Iodine (

) or simple reflux.
- Safety:

  -bromoketones are potent lachrymators. Handle in a fume hood.

Step-by-Step Protocol

Step 1: Bromination of Cyclopropyl Methyl Ketone

- Dissolve cyclopropyl methyl ketone (1.0 eq) in anhydrous Methanol.
- Cool to 0°C. Add Bromine (

  , 1.0 eq) dropwise over 30 mins to avoid di-bromination.
- Stir at RT for 2 hours until the solution decolorizes.
- Quench with 10%

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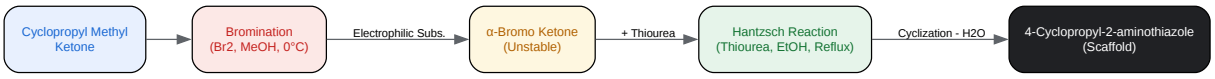
, extract with DCM, and concentrate. Note: The product, 2-bromo-1-cyclopropylethanone, is unstable; use immediately.

Step 2: Hantzsch Condensation

- In a round-bottom flask, dissolve the fresh 2-bromo-1-cyclopropylethanone (1.0 eq) in Ethanol (0.5 M concentration).
- Add Thiourea (1.1 eq).
- Reflux at 80°C for 4–6 hours. Monitoring by TLC (Hexane:EtOAc 3:1) should show the disappearance of the starting bromide.
- Cool to RT. The HBr salt of the thiazole often precipitates.
- Filter the solid.[1] Resuspend in water and basify with Ammonium Hydroxide (

) to pH 9 to liberate the free base.
- Recrystallize from Ethanol/Water.

Synthesis Workflow Diagram



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Figure 1: Synthetic route for generating the **4-cyclopropylthiazole** core via Hantzsch condensation.

Biochemical Profiling: ADP-Glo™ Kinase Assay

Objective: Quantify the inhibitory potency (

) of the synthesized derivatives against a specific kinase target (e.g., CDK2, BRAF, or ITK). Method: ADP-Glo (Promega), a luminescent assay that detects ADP formation, which is directly proportional to kinase activity.

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Critical Parameters (Optimization)

- ATP Concentration: Must be set at or below the

  (apparent) of the specific kinase to ensure the assay detects ATP-competitive inhibitors (which most thiazoles are).

- Plate Type: White, solid-bottom 384-well plates (to maximize signal reflection).

Protocol

- Compound Preparation:
  - Prepare 10mM stocks of **4-cyclopropylthiazole** derivatives in 100% DMSO.
  - Perform 3-fold serial dilutions in kinase buffer. Final DMSO concentration in assay must be <1%.
- Kinase Reaction (10 µL volume):
  - Add 2.5 µL of Kinase (e.g., 2ng/µL CDK2/CyclinA).
  - Add 2.5 µL of Compound (or DMSO control). Incubate 10 mins at RT.
  - Add 5.0 µL of Substrate/ATP Mix (e.g., Histone H1 + 10µM ATP).
  - Incubate at RT for 60 minutes.
- ADP-Glo Reaction (Stop & Deplete):
  - Add 10 µL of ADP-Glo™ Reagent.
  - Incubate 40 mins at RT. Mechanism: Stops kinase reaction and depletes unconsumed ATP.[3]
- Detection:
  - Add 20 µL of Kinase Detection Reagent.[4]

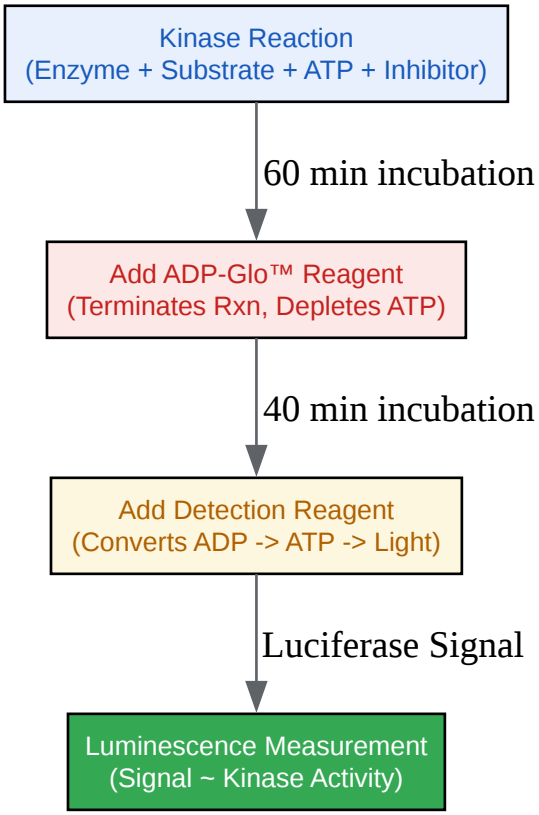
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- Incubate 30 mins at RT. Mechanism: Converts ADP to ATP, then to Luciferase light.
- Read Luminescence (Integration time: 0.5–1.0 sec).

Data Analysis

Calculate % Inhibition:

Assay Logic Diagram



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Figure 2: Workflow for the ADP-Glo biochemical assay to determine IC50 values.

Cellular Validation: Target Engagement

Objective: Confirm the inhibitor permeates the cell membrane and inhibits the kinase in a physiological environment. Method: Western Blotting for Phospho-Substrate (e.g., p-Rb for CDK inhibitors or p-ERK for RAF inhibitors).

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Protocol

- Cell Culture: Seed cancer cells (e.g., MCF-7 or A375) in 6-well plates (

  cells/well). Allow adherence overnight.
- Treatment: Treat cells with the **4-cyclopropylthiazole** derivative at

  ,

  , and

  the biochemical

  for 6 hours. Include a DMSO control.[5]
- Lysis: Wash with ice-cold PBS. Lyse in RIPA buffer + Protease/Phosphatase Inhibitors.
- Blotting:
  - Run SDS-PAGE (10-12% gel).
  - Transfer to PVDF membrane.
  - Primary Antibody: Anti-Phospho-Target (e.g., p-Rb Ser807/811).
  - Secondary Antibody: HRP-conjugated IgG.
- Normalization: Strip and re-probe for Total Kinase or Actin/GAPDH to confirm equal loading.

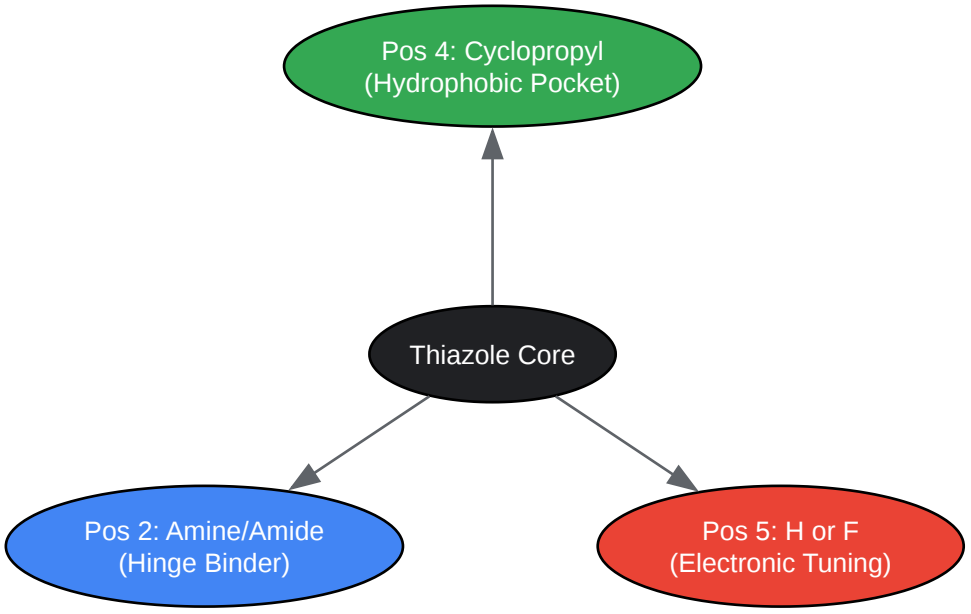
Structure-Activity Relationship (SAR) Guide

When optimizing the **4-cyclopropylthiazole** scaffold, use the following logic to drive potency and selectivity:

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Position	Modification Strategy	Rationale
C2-Amine (R1)	Amide/Urea linkage to aromatic tail	Forms critical H-bonds with the "Hinge Region" of the kinase (Glu/Leu backbone).
C4-Cyclopropyl	Keep Constant	Fills the hydrophobic pocket (gatekeeper). Provides metabolic stability vs. isopropyl.
C5-Position	Halogen (F/Cl) or small alkyl	Modulates electronic properties of the ring; can improve potency by interacting with catalytic lysine.
Tail Region	Solubilizing groups (Morpholine/Piperazine)	Improves ADME properties; extends into the solvent-exposed region.

SAR Logic Diagram



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Figure 3: Structural optimization strategy for the thiazole scaffold.

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